

Unveiling 9-Hydroxyvelleral: A Technical Guide to its Natural Source and Isolation

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Compound of Interest

Compound Name: 9-Hydroxyvelleral

Cat. No.: B15347963

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This technical guide provides an in-depth exploration of **9-Hydroxyvelleral**, a sesquiterpenoid of interest for its potential biological activities. The document details its natural origin, a comprehensive protocol for its isolation and purification, and an overview of the biosynthetic pathway leading to its formation. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams for enhanced clarity.

Natural Source

9-Hydroxyvelleral is a secondary metabolite found in mushrooms belonging to the *Lactarius* genus, which are commonly known as milk-caps. Specifically, it has been identified as a derivative of velleral, a pungent dialdehyde produced by certain *Lactarius* species as a chemical defense mechanism. The primary natural source for the isolation of **9-Hydroxyvelleral** and its precursors is the fruiting body of *Lactarius vellereus*.

Upon tissue injury of *Lactarius vellereus*, a precursor, stearylvelutinal, is enzymatically converted into the bioactive compounds velleral and isovelleral. **9-Hydroxyvelleral** is subsequently formed as a metabolite of velleral.

Isolation and Purification of 9-Hydroxyvelleral

The following protocol outlines a detailed methodology for the extraction and purification of **9-Hydroxyvelleral** from the fresh fruiting bodies of *Lactarius vellereus*.

Experimental Protocol

2.1. Extraction

- Fresh fruiting bodies of *Lactarius vellereus* are minced to induce the enzymatic conversion of precursors to velleral derivatives.
- The minced mushroom material is immediately extracted with ethyl acetate at room temperature to capture the produced sesquiterpenoids.
- The extraction is typically carried out for several hours with constant stirring.
- The resulting ethyl acetate extract is filtered to remove solid mushroom debris.
- The filtrate is then concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

2.2. Chromatographic Purification

The crude extract is subjected to a multi-step chromatographic process to isolate **9-Hydroxyvelleral**.

- Silica Gel Column Chromatography:
 - The crude extract is first fractionated on a silica gel column.
 - A gradient elution system is employed, starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate).
 - Fractions are collected and monitored by thin-layer chromatography (TLC) to identify those containing velleral derivatives.
- Preparative High-Performance Liquid Chromatography (HPLC):
 - Fractions enriched with **9-Hydroxyvelleral** from the silica gel column are further purified using preparative HPLC.
 - A reversed-phase C18 column is typically used.

- The mobile phase usually consists of a mixture of water and an organic solvent such as methanol or acetonitrile, run in an isocratic or gradient mode.
- The elution is monitored by a UV detector, and the peak corresponding to **9-Hydroxyvelleral** is collected.
- The collected fraction is concentrated to yield pure **9-Hydroxyvelleral**.

2.3. Structure Elucidation

The identity and purity of the isolated **9-Hydroxyvelleral** are confirmed using spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR data are used to determine the chemical structure.
- Mass Spectrometry (MS): High-resolution mass spectrometry is employed to confirm the molecular formula.

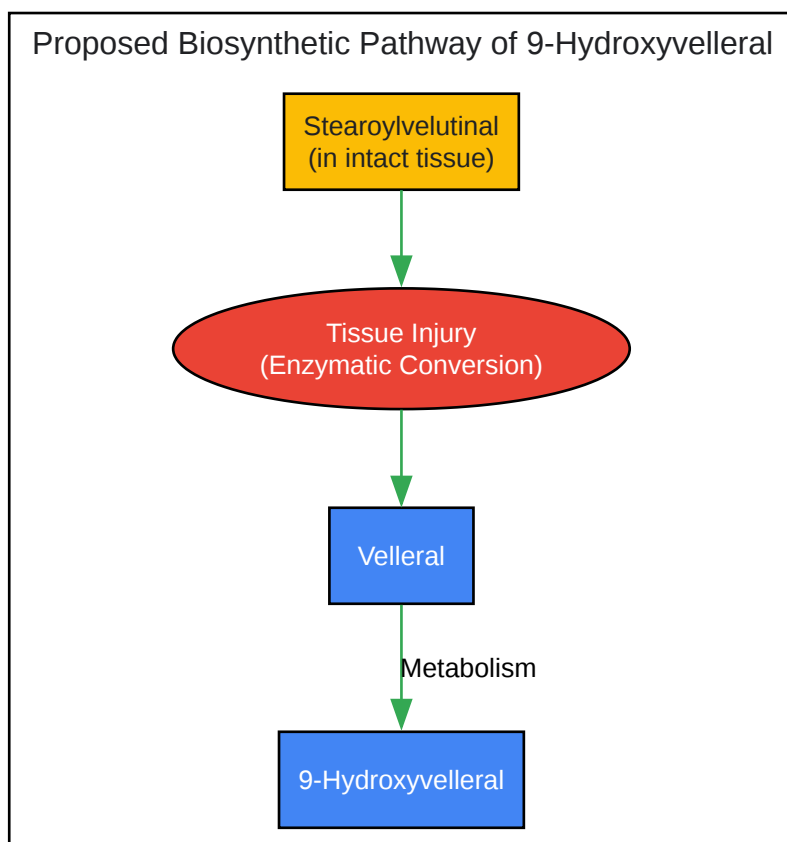
Quantitative Data

Currently, there is limited published quantitative data on the specific yield of **9-Hydroxyvelleral** from *Lactarius vellereus*. The concentration of velleral derivatives can vary depending on factors such as the age of the mushroom, geographical location, and the extent of tissue damage.

Compound	Typical Yield from <i>Lactarius vellereus</i>	Analytical Method
Velleral Derivatives (total)	Variable	HPLC, GC-MS
9-Hydroxyvelleral	Data not readily available	HPLC

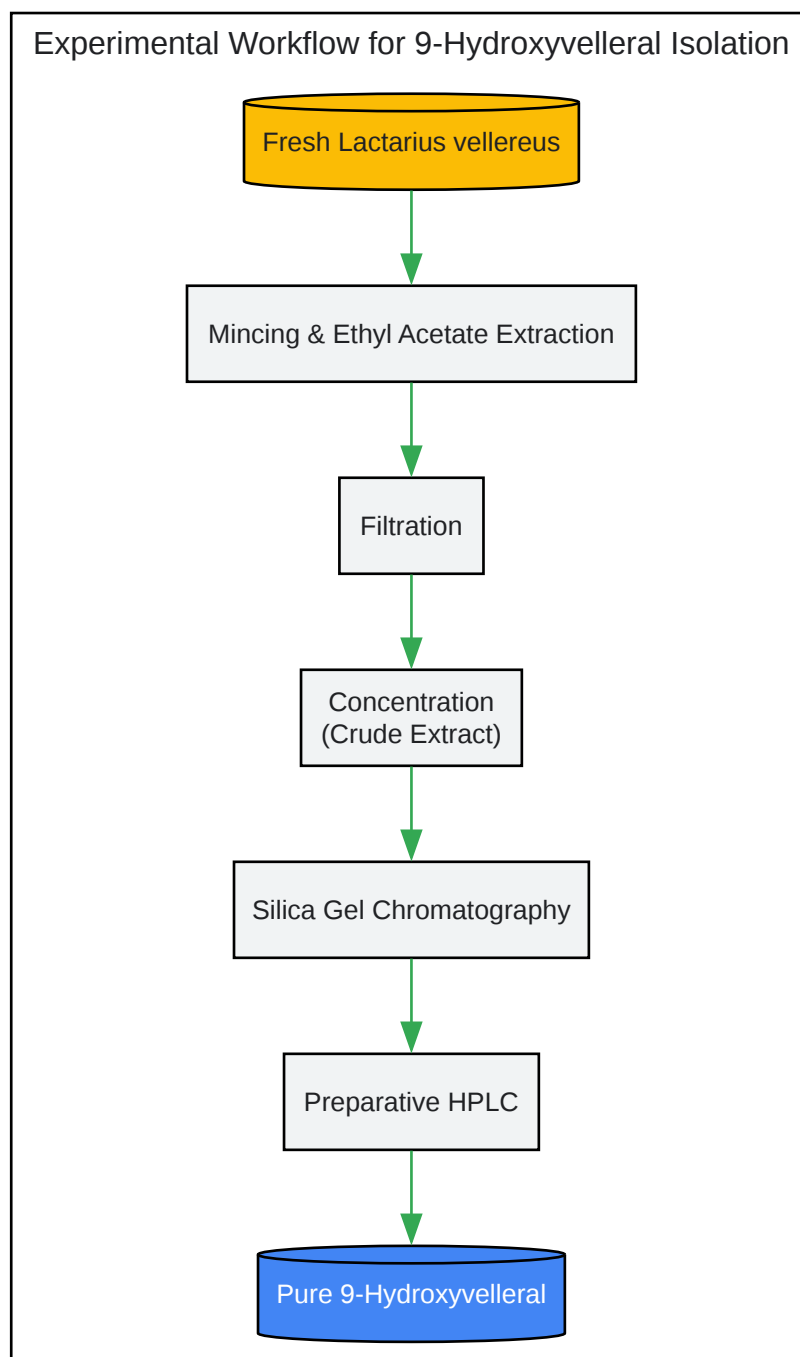
Biosynthetic Pathway and Experimental Workflow

The formation of **9-Hydroxyvelleral** is part of a chemical defense response in *Lactarius vellereus*. The following diagrams illustrate the proposed biosynthetic pathway and the general experimental workflow for its isolation.



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Caption: Proposed biosynthesis of **9-Hydroxyvelleral**.



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Caption: Isolation workflow for **9-Hydroxyvelleral**.

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